

A Comprehensive Technical Guide to 2-Chlorocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorocinnamic acid

Cat. No.: B7723739

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Chlorocinnamic acid**, a versatile organic compound with applications in organic synthesis and as a bioactive molecule. This document covers its chemical and physical properties, synthesis methodologies, analytical procedures, biological activity, and safety information, presented in a format tailored for scientific and research applications.

Chemical Identifiers and Structure

Identifier	Value
CAS Number	3752-25-8[1]
IUPAC Name	(2E)-3-(2-chlorophenyl)prop-2-enoic acid[1]
Molecular Formula	C ₉ H ₇ ClO ₂ [1][2]
SMILES	<chem>C1=CC=C(C(=C1)Cl)/C=C/C(=O)O</chem>
InChI Key	KJRRTHHNKJBVBO-AATRIKPKSA-N

Physicochemical Properties

The key physicochemical properties of **2-Chlorocinnamic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	182.61 g/mol	[3]
Appearance	White to light yellow crystalline solid/powder	[2][4]
Melting Point	208-210 °C	[4]
Boiling Point	260.71°C (estimated)	[4]
pKa	4.23 (at 25 °C)	[4]

Solubility Data

2-Chlorocinnamic acid is sparingly soluble in water but shows good solubility in various organic solvents.[2][4]

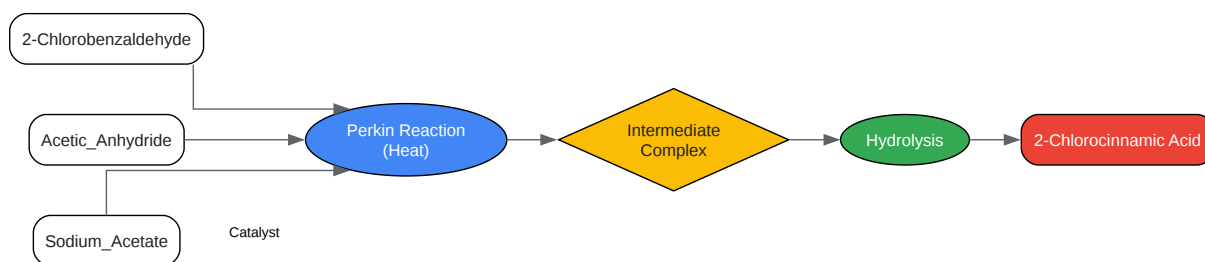
Solvent	Solubility
Water	Sparingly soluble/Insoluble[2][4]
Ethanol	Soluble[2][4]
Acetone	Soluble[2][4]
Chloroform	Soluble[4]
Dichloromethane	Soluble[4]
Ethyl Acetate	Soluble[4]
Dimethyl Sulfoxide (DMSO)	Soluble[4]

Synthesis and Reactivity

2-Chlorocinnamic acid is primarily synthesized through condensation reactions. The most common methods are the Perkin reaction and the Meerwein reaction. It is a versatile intermediate in organic synthesis, capable of undergoing reactions such as esterification and reduction.[2]

Perkin Reaction Synthesis

The Perkin reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of an alkali salt of the acid.[5][6][7] For the synthesis of **2-Chlorocinnamic acid**, 2-chlorobenzaldehyde is reacted with acetic anhydride and sodium acetate.



[Click to download full resolution via product page](#)

Perkin reaction for **2-Chlorocinnamic acid** synthesis.

Meerwein Reaction Synthesis

An alternative route is the Meerwein reaction, which involves the diazotization of an aniline followed by a copper-catalyzed reaction with an activated alkene.[8] For **2-Chlorocinnamic acid**, this involves the diazotization of o-chloroaniline and its subsequent reaction with acrylic acid.[8]

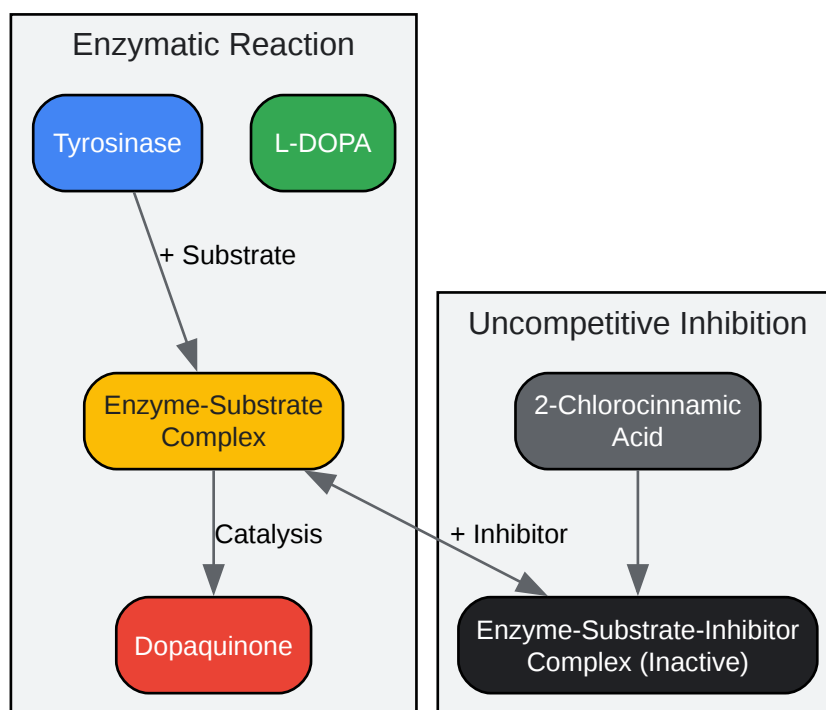
Applications in Research and Drug Development

2-Chlorocinnamic acid serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.[2] It is also investigated for its own biological activities. A notable application is its role as an inhibitor of tyrosinase, a key enzyme in melanin synthesis. This property makes it a compound of interest in the development of skin-lightening agents and treatments for hyperpigmentation disorders.

Biological Activity: Tyrosinase Inhibition

2-Chlorocinnamic acid has been shown to inhibit mushroom tyrosinase. The inhibition is characterized as a reversible and uncompetitive mechanism. The IC₅₀ value for its diphenolase activity has been determined to be 0.765 mM.

Mechanism of Tyrosinase Inhibition by 2-Chlorocinnamic Acid



[Click to download full resolution via product page](#)

Uncompetitive inhibition of tyrosinase by **2-Chlorocinnamic acid**.

Experimental Protocols

Synthesis via Perkin Reaction (Representative Protocol)

This protocol is adapted from the general procedure for the Perkin reaction to synthesize cinnamic acids.[5][6]

Materials:

- 2-Chlorobenzaldehyde
- Acetic anhydride

- Anhydrous sodium acetate
- Saturated sodium bicarbonate solution
- Concentrated hydrochloric acid
- Ethanol
- Distilled water

Procedure:

- Combine 2-chlorobenzaldehyde (1 equivalent), acetic anhydride (1.5-2.5 equivalents), and anhydrous sodium acetate (1-1.5 equivalents) in a round-bottom flask equipped with a reflux condenser.
- Heat the mixture at 160-180°C for 3-5 hours.
- Allow the reaction mixture to cool slightly and pour it into a beaker containing water.
- Add a saturated solution of sodium bicarbonate until the solution is basic to neutralize the excess acetic anhydride and convert the product to its sodium salt.
- Remove any unreacted 2-chlorobenzaldehyde by steam distillation.
- Cool the remaining solution and filter to remove any resinous byproducts.
- Acidify the filtrate with concentrated hydrochloric acid with stirring until precipitation of the product is complete.
- Collect the crude **2-Chlorocinnamic acid** by vacuum filtration and wash with cold water.
- Recrystallize the crude product from an ethanol/water mixture to obtain the pure compound.

Analytical Methods

Instrumentation and Conditions (Representative):

- Column: C18 reversed-phase (e.g., 4.6 x 250 mm, 5 µm)

- Mobile Phase: Acetonitrile and water (with 0.1% trifluoroacetic acid or phosphoric acid), gradient or isocratic elution.
- Flow Rate: 1.0 mL/min
- Detection: UV at a suitable wavelength (e.g., 270 nm)
- Injection Volume: 10-20 μ L
- Column Temperature: Ambient or controlled (e.g., 30°C)

Procedure:

- Sample Preparation: Prepare a stock solution of **2-Chlorocinnamic acid** in a suitable solvent (e.g., methanol or mobile phase). Prepare working standards and samples by diluting the stock solution to the desired concentration range.
- Analysis: Equilibrate the HPLC system with the mobile phase. Inject the samples and standards.
- Data Analysis: Identify and quantify the **2-Chlorocinnamic acid** peak based on its retention time and peak area compared to the standards.

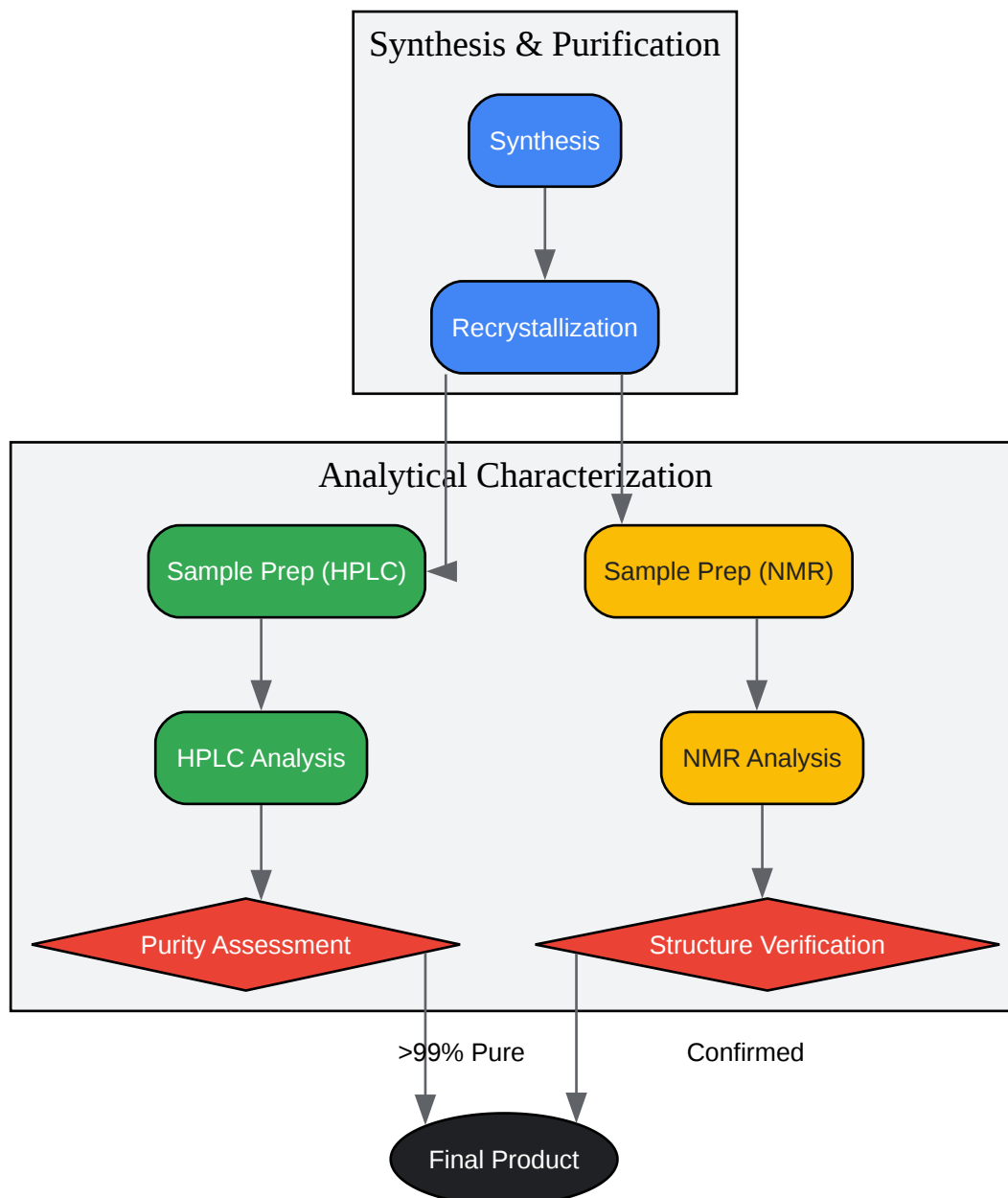
Instrumentation and Sample Preparation (Representative):

- Spectrometer: 300 MHz or higher
- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6) or deuterated chloroform (CDCl₃)
- Sample Preparation: Dissolve 5-10 mg of **2-Chlorocinnamic acid** in approximately 0.6-0.7 mL of the deuterated solvent in an NMR tube.

Data Acquisition:

- ¹H NMR: Acquire the proton spectrum. For **2-Chlorocinnamic acid** in DMSO- d_6 , characteristic signals are observed for the vinylic and aromatic protons.

- ^{13}C NMR: Acquire the carbon spectrum. Characteristic signals will be present for the carboxylic acid carbon, vinylic carbons, and aromatic carbons.



[Click to download full resolution via product page](#)

A logical workflow for the synthesis and analysis of **2-Chlorocinnamic acid**.

Safety and Toxicology

2-Chlorocinnamic acid is classified as harmful if swallowed and causes skin and serious eye irritation.[9][10] It may also cause respiratory irritation.[10] The toxicological properties have not been fully investigated.[9] For the related compound, p-Chlorocinnamic acid, an oral LD50 of 1.622 mg/kg has been reported in mice.[5]

GHS Hazard Statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H318/H319: Causes serious eye damage/irritation[1]
- H335: May cause respiratory irritation[10]

Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chlorocinnamic acid | C₉H₇ClO₂ | CID 700642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 3752-25-8: 2-Chlorocinnamic acid | CymitQuimica [cymitquimica.com]
- 3. calpaclab.com [calpaclab.com]
- 4. 2-Chlorocinnamic acid | 3752-25-8 [chemicalbook.com]
- 5. jurnal.uns.ac.id [jurnal.uns.ac.id]
- 6. fchpt.stuba.sk [fchpt.stuba.sk]
- 7. mdpi.com [mdpi.com]
- 8. pubs.acs.org [pubs.acs.org]

- 9. fishersci.com [fishersci.com]
- 10. 3752-25-8 Cas No. | 2-Chlorocinnamic acid | Apollo [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Chlorocinnamic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7723739#2-chlorocinnamic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com